

Preparation of N-(4-fluorophenethyl)butyramide reference standards

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Compound of Interest

Compound Name: *N*-[2-(4-fluorophenyl)ethyl]butanamide

Cat. No.: B11171660

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Application Note: Preparation and Characterization of N-(4-fluorophenethyl)butyramide Reference Standards

Introduction & Scope

The rapid proliferation of novel psychoactive substances (NPS), particularly synthetic opioids, necessitates the development of precise reference standards for forensic profiling. N-(4-fluorophenethyl)butyramide (C₁₂H₁₆FO) is a critical structural analog and potential process impurity associated with the synthesis of fluorinated fentanyl derivatives (e.g., 4-fluorobutyrylfentanyl).

In forensic toxicology, this simple amide may appear as a synthesis byproduct (formed via the direct acylation of unreacted 4-fluorophenethylamine precursor) or as a degradation fragment. Accurate identification requires a high-purity reference material to distinguish this non-controlled isomer from controlled fentanyl analogs and to quantify it as a marker of specific synthetic routes.

This protocol details the synthesis, purification, and certification-grade characterization of N-(4-fluorophenethyl)butyramide. It is designed to produce a "Candidate Reference Material" (CRM)

suitable for ISO 17034 accreditation workflows.

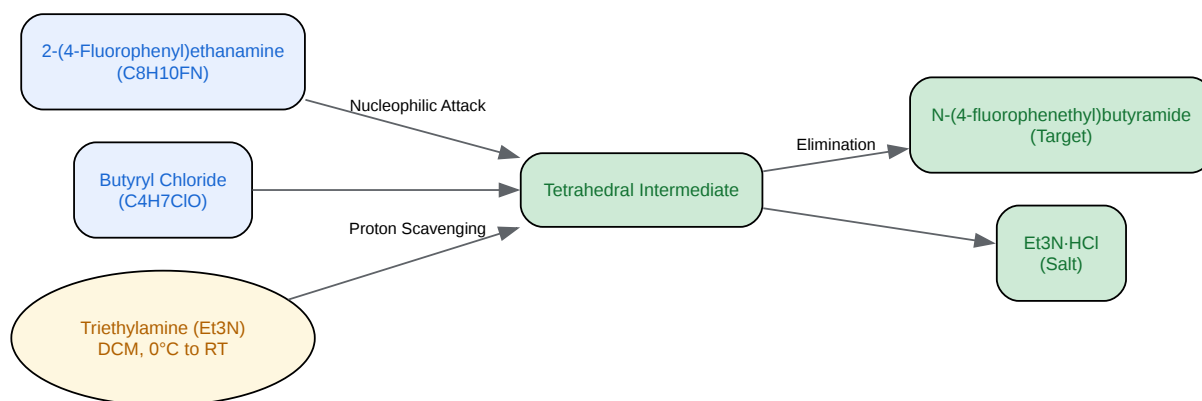
Chemical Identity & Properties

Property	Specification
IUPAC Name	N-[2-(4-fluorophenyl)ethyl]butanamide
CAS Number	Not widely listed (Analogous to 4-fluorophenethylamine derivatives)
Molecular Formula	C ₁₂ H ₁₆ FNO
Molecular Weight	209.26 g/mol
Appearance	White to off-white crystalline solid (or viscous oil depending on purity)
Solubility	Soluble in Methanol, DCM, DMSO, Acetonitrile; Insoluble in Water
Target Purity	>99.5% (HPLC-UV/MS)

Synthetic Strategy

The synthesis utilizes a standard Schotten-Baumann acylation under anhydrous conditions. This pathway is chosen for its high atom economy and ease of purification compared to peptide coupling reagents (e.g., HATU/EDC), which can introduce complex urea byproducts difficult to remove from reference standards.

Reaction Scheme



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Figure 1: Acylation mechanism for the synthesis of the target amide.

Detailed Experimental Protocol

Safety Warning: Butyryl chloride is corrosive and lachrymatory. 4-fluorophenethylamine is a skin irritant. Perform all operations in a fume hood.

Step 1: Synthesis (Acylation)

- **Preparation:** Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- **Solvation:** Charge the RBF with 2-(4-fluorophenyl)ethanamine (1.39 g, 10.0 mmol) and anhydrous Dichloromethane (DCM) (50 mL).
- **Base Addition:** Add Triethylamine (Et₃N) (2.1 mL, 15.0 mmol, 1.5 eq) via syringe. Cool the mixture to 0°C in an ice bath.
- **Acylation:** Dropwise add Butyryl chloride (1.14 mL, 11.0 mmol, 1.1 eq) diluted in 10 mL DCM over 15 minutes.

- Mechanism Note: The slow addition at 0°C prevents di-acylation and controls the exotherm, minimizing thermal degradation.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3 hours.
- Monitoring: Check reaction progress via TLC (Mobile phase: 50% EtOAc/Hexane). The starting amine spot (low R_f , ninhydrin active) should disappear.

Step 2: Workup (Impurity Removal)

The workup is critical for removing the hydrochloride salt and unreacted amine, which can interfere with NMR integration.

- Quench: Add 20 mL of saturated NaHCO_3 solution to quench excess acid chloride. Stir vigorously for 10 minutes.
- Phase Separation: Transfer to a separatory funnel. Collect the organic (DCM) layer.
- Acid Wash (Critical): Wash the organic layer with 1M HCl (2 x 20 mL).
 - Why: This protonates any unreacted amine starting material, forcing it into the aqueous phase. The amide product remains in the organic phase.
- Base Wash: Wash with saturated NaHCO_3 (2 x 20 mL) to remove residual butyric acid.
- Drying: Wash with Brine (1 x 20 mL), dry over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield the crude solid.

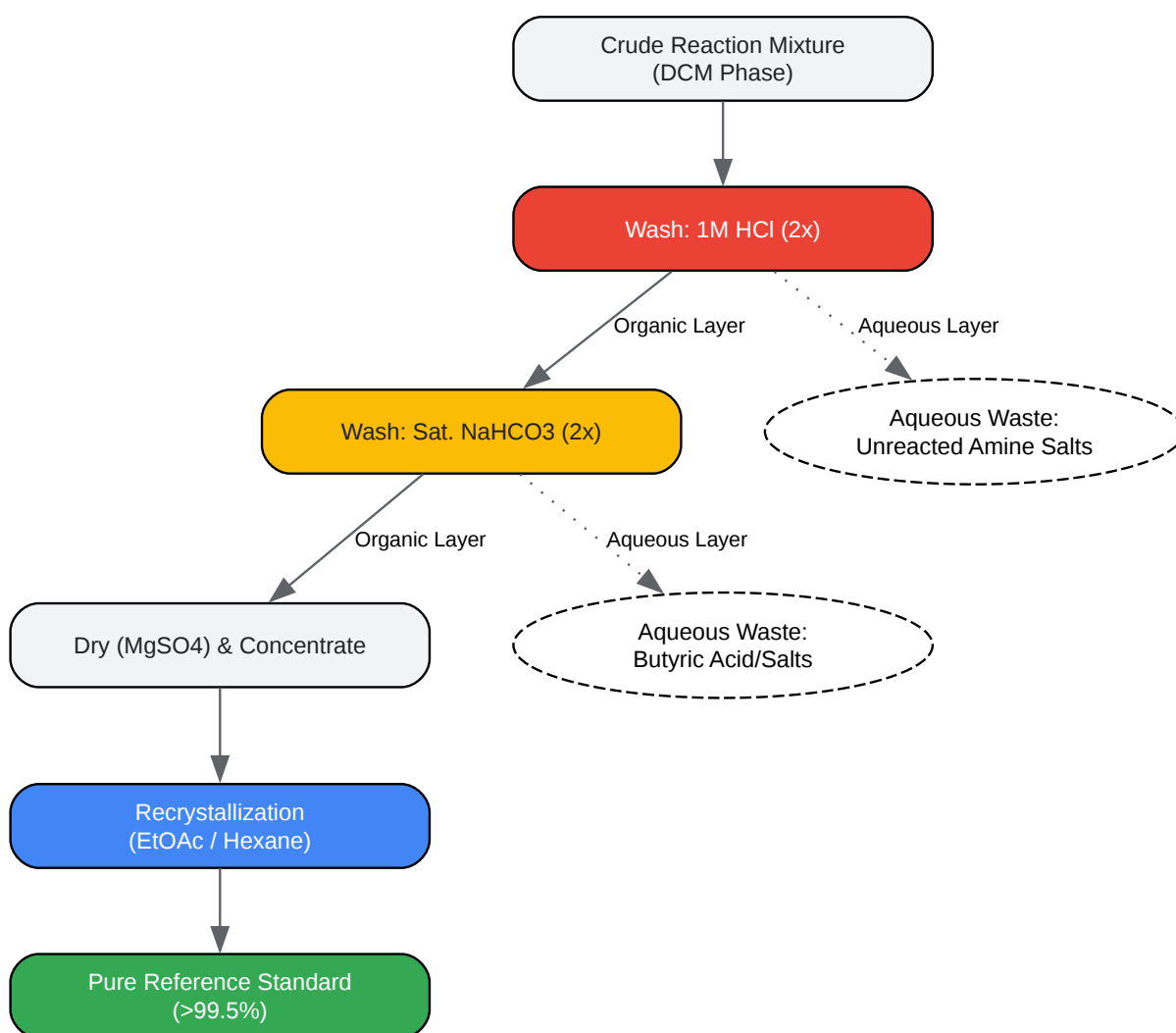
Step 3: Purification (Recrystallization)

While column chromatography is possible, recrystallization is preferred for reference standards to ensure a uniform crystal lattice and remove trace solvent inclusions.

- Dissolve the crude solid in a minimum amount of hot Ethyl Acetate.
- Slowly add Hexane until persistent turbidity is observed.
- Cool to RT, then refrigerate at 4°C overnight.

- Filter the white crystals and wash with cold Hexane.
- Dry under high vacuum (0.1 mbar) at 40°C for 24 hours to remove residual solvent (confirmed by ^1H NMR).

Workflow Visualization



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Figure 2: Purification workflow ensuring removal of amine precursors and acidic byproducts.

Analytical Characterization (Validation)

To certify the material as a Reference Standard, the following data must be generated.

A. Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 , 400 MHz

Shift (δ ppm)	Multiplicity	Integration	Assignment
7.15	dd	2H	Ar-H (meta to F)
6.98	t	2H	Ar-H (ortho to F)
5.60	br s	1H	N-H (Amide)
3.51	q (J=6.8 Hz)	2H	N-CH ₂ -CH ₂ -Ar
2.79	t (J=7.0 Hz)	2H	N-CH ₂ -CH ₂ -Ar
2.12	t (J=7.4 Hz)	2H	CO-CH ₂ -CH ₂
1.65	sextet	2H	CO-CH ₂ -CH ₂ -CH ₃
0.93	t (J=7.4 Hz)	3H	Terminal CH ₃

Validation Criteria: No peaks corresponding to Et_3N (δ 3.0, 1.2) or Butyric acid (δ 12.0) should be visible.

B. Mass Spectrometry (GC-MS)

- Method: EI (70 eV).
- Molecular Ion: m/z 209 $[\text{M}]^+$.
- Key Fragments:
 - m/z 124 (4-fluorophenethyl cation) – Diagnostic Base Peak.
 - m/z 109 (4-fluorobenzyl cation).
 - m/z 43 (Propyl/Butyryl fragment).

- Interpretation: The presence of the m/z 124 peak confirms the intact phenethyl core, crucial for distinguishing from isomers where the fluorine might be on the acyl chain.

C. HPLC Purity (Area %)

- Column: C18 (150 mm x 4.6 mm, 3.5 μ m).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 10-90% B over 15 min.
- Detection: UV @ 210 nm and 254 nm.
- Requirement: Single peak >99.5% area integration.

Storage and Stability

- Container: Amber glass vial with Teflon-lined cap (hygroscopicity protection).
- Conditions: Store at -20°C.
- Handling: Equilibrate to room temperature before opening to prevent condensation.

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Sources

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